

An In-Depth Technical Guide to the NMR Spectroscopy of Methyl Heptanoate

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Compound of Interest

Compound Name: Methyl heptanoate

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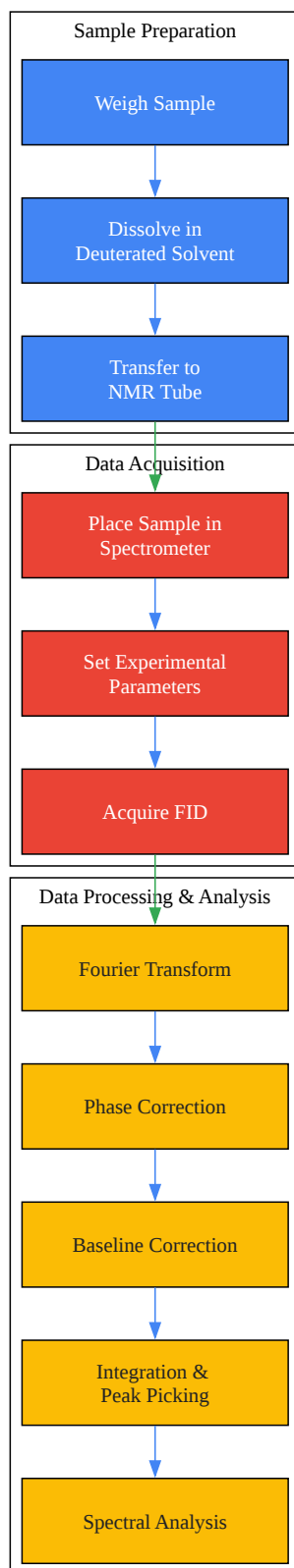
This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) spectroscopy data for **methyl heptanoate**. It includes detailed tables of ^1H and ^{13}C NMR spectral data, experimental protocols for data acquisition, and visualizations of the molecular structure and a typical NMR workflow. This document is intended to serve as a valuable resource for researchers and scientists engaged in the analysis and characterization of fatty acid methyl esters and related compounds.

Introduction to NMR Spectroscopy of Esters

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. For esters like **methyl heptanoate**, ^1H and ^{13}C NMR provide precise information about the molecular framework. ^1H NMR spectroscopy reveals details about the electronic environment of protons, their connectivity through spin-spin coupling, and their relative abundance via integration. ^{13}C NMR spectroscopy provides information on the carbon backbone of the molecule.

Chemical Structure of Methyl Heptanoate

Methyl heptanoate ($\text{C}_8\text{H}_{16}\text{O}_2$) is the methyl ester of heptanoic acid.^[1] The structure consists of a seven-carbon acyl chain and a methyl group attached to the ester oxygen. The carbon atoms are numbered starting from the carbonyl carbon as C-1.



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References

- 1. Methyl heptanoate | C₈H₁₆O₂ | CID 7826 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com